

# An In-depth Technical Guide to Diphenylphosphinamide: Structure, Properties, and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diphenylphosphinamide*

Cat. No.: *B1299015*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

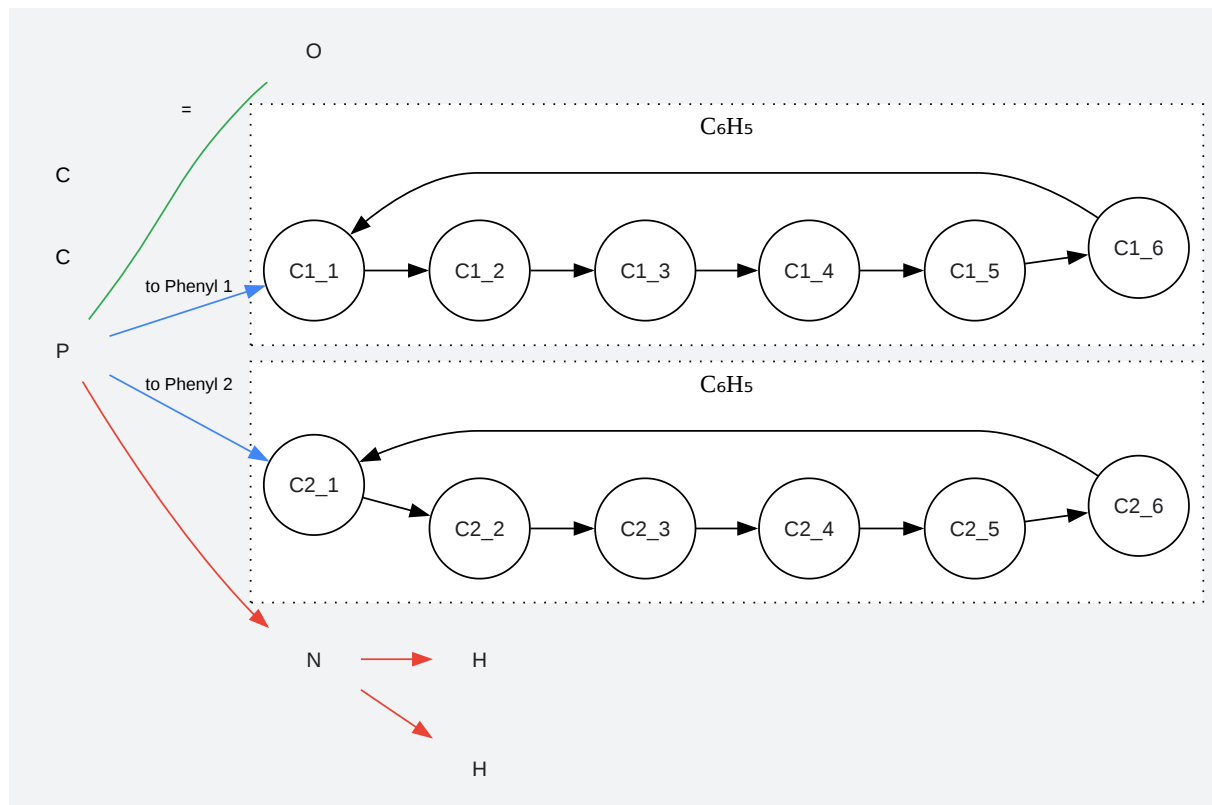
This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **diphenylphosphinamide**. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development who are interested in the applications and characteristics of this organophosphorus compound.

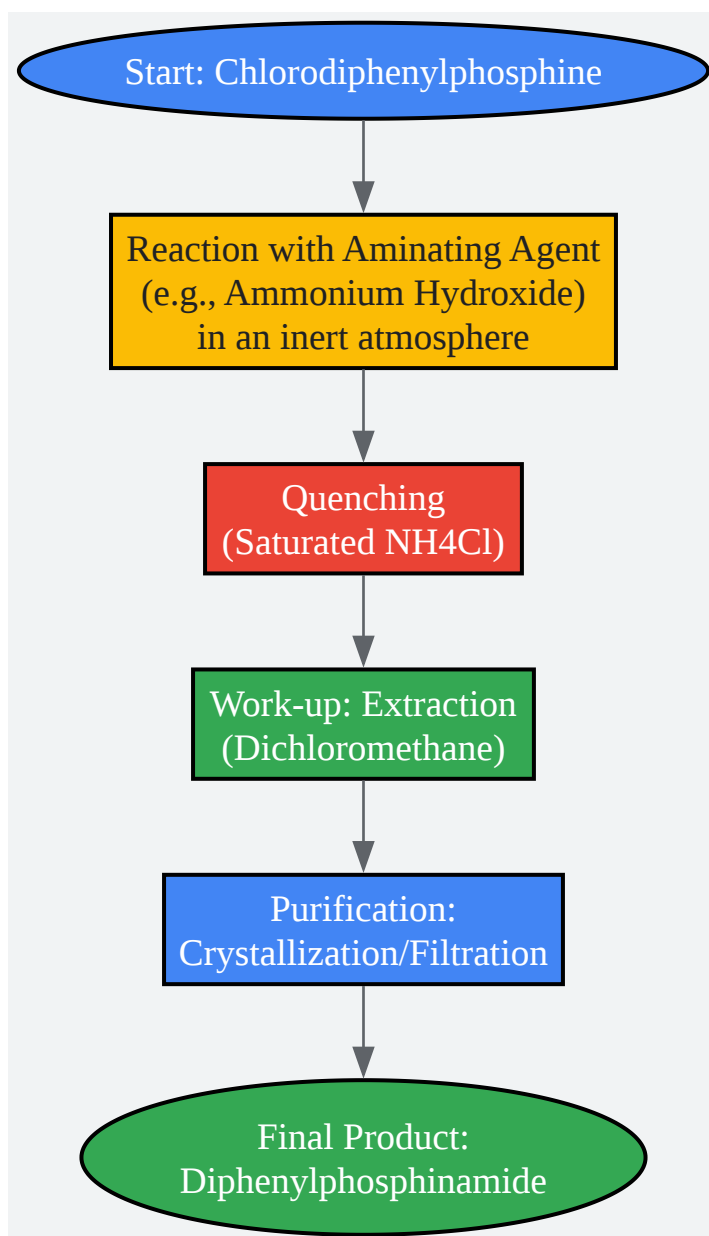
## Molecular Structure and Properties

**Diphenylphosphinamide**, also known as diphenylphosphinic acid amide, is a chemical compound with the empirical formula  $C_{12}H_{12}NOP$ . It is characterized by a central phosphorus atom double-bonded to an oxygen atom and single-bonded to an amino group and two phenyl groups.

## Visualization of Molecular Structure

The following diagram illustrates the two-dimensional chemical structure of **diphenylphosphinamide**.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to Diphenylphosphinamide: Structure, Properties, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1299015#diphenylphosphinamide-molecular-structure-and-weight\]](https://www.benchchem.com/product/b1299015#diphenylphosphinamide-molecular-structure-and-weight)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)